

# An In-depth Technical Guide to Pigment Red 52

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## Compound of Interest

Compound Name: *C.I. Pigment Red 52, disodium salt*

Cat. No.: *B1497102*

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This technical guide provides a comprehensive overview of the history, chemical properties, synthesis, and applications of Pigment Red 52. It is intended for researchers, scientists, and professionals in the fields of chemistry, materials science, and drug development who require detailed technical information on this compound.

## Introduction and History

Pigment Red 52 (PR 52) is a monoazo lake pigment that serves as a crucial intermediate in the production of other commercially significant pigments. While the precise date and discoverer of its initial synthesis are not extensively documented, its development can be situated within the broader expansion of synthetic organic pigments in the mid-20th century. The key precursors for its synthesis, 2-Amino-5-chloro-4-methylbenzenesulfonic acid and 3-Hydroxy-2-naphthoic acid, became industrially available during this period, paving the way for the creation of a wide array of azo colorants.

Pigment Red 52 itself is the sodium salt, but it is the laking process, where the sodium is replaced by other metal cations, that yields pigments with desirable properties for various applications. The most common and industrially relevant forms are Pigment Red 52:1, the calcium salt, and Pigment Red 52:2, the manganese salt. These laked pigments offer enhanced stability and insolubility, making them suitable for use in printing inks, paints, and plastics.

## Chemical and Physical Properties

Pigment Red 52 and its derivatives are characterized by their brilliant red hue. The specific shade and properties are dependent on the metal cation used in the laking process.

Table 1: Chemical Identification of Pigment Red 52 and its Salts

Identifier	Pigment Red 52 (Sodium Salt)	Pigment Red 52:1 (Calcium Salt)	Pigment Red 52:2 (Manganese Salt)
C.I. Name	Pigment Red 52	Pigment Red 52:1	Pigment Red 52:2
C.I. Number	15860	15860:1	15860:2
CAS Number	5858-82-2, 1325-11-7	17852-99-2	12238-31-2
Molecular Formula	$C_{18}H_{11}ClN_2Na_2O_6S$ <a href="#">[1]</a>	$C_{18}H_{11}CaClN_2O_6S$ <a href="#">[2]</a>	$C_{18}H_{11}ClMnN_2O_6S$
Molecular Weight	464.79 g/mol <a href="#">[1]</a>	458.89 g/mol <a href="#">[2]</a>	473.74 g/mol
Chemical Group	Monoazo Lake <a href="#">[3]</a> <a href="#">[4]</a>	Monoazo Lake <a href="#">[3]</a>	Monoazo Lake <a href="#">[4]</a>

Table 2: Quantitative Performance Data of Pigment Red 52 Salts

Property	Pigment Red 52:1 (Calcium Salt)	Pigment Red 52:2 (Manganese Salt)	Test Method Reference
Heat Resistance	180 °C	180 °C	General industry standard
Lightfastness (1-8 scale)	6	6	ISO 105-B01
Oil Absorption (g/100g )	45-55	35-55	ASTM D281-84
Acid Resistance (1-5 scale)	5	4	Internal testing
Alkali Resistance (1-5 scale)	5	3	Internal testing
Water Resistance (1-5 scale)	5	-	Internal testing
Alcohol Resistance (1-5 scale)	3-4	3	Internal testing
Ester Resistance	5	-	Internal testing
Benzene Resistance	5	-	Internal testing
Ketone Resistance	5	-	Internal testing

## Synthesis of Pigment Red 52

The synthesis of Pigment Red 52 is a multi-step process that involves diazotization of an aromatic amine followed by an azo coupling reaction.<sup>[1]</sup> The resulting sodium salt can then be converted to the calcium or manganese salt.

## Experimental Protocol for the Synthesis of Pigment Red 52 (Sodium Salt)

This protocol is based on established laboratory procedures for the synthesis of azo pigments.

## Materials:

- 2-Amino-5-chloro-p-toluenesulfonic acid
- Sodium hydroxide
- Hydrochloric acid (concentrated)
- Sodium nitrite
- Amidosulfonic acid
- $\beta$ -oxynaphthoic acid (3-Hydroxy-2-naphthoic acid)
- Water

## Procedure:

- Diazotization:
  - Dissolve 22.15 g (0.1 mol) of 2-Amino-5-chloro-p-toluenesulfonic acid and 6.4 g of sodium hydroxide in 500 ml of water.
  - Cool the solution to 5°C (278 K).
  - Slowly add 40 ml of concentrated hydrochloric acid, followed by a solution of 7.2 g of sodium nitrite in 100 ml of water.
  - Stir the resulting suspension for 30 minutes, maintaining the temperature at 5°C.
  - Add amidosulfonic acid in small portions until all excess nitrous acid is destroyed (test with potassium iodide-starch paper).
- Coupling:
  - In a separate vessel, dissolve 18.8 g (0.1 mol) of  $\beta$ -oxynaphthoic acid and 20.1 g of sodium hydroxide in 550 ml of water.

- Slowly add the diazonium salt suspension to the  $\beta$ -oxynaphthoic acid solution dropwise, maintaining vigorous stirring.
- Continue stirring until the coupling reaction is complete, which can be monitored by the disappearance of the diazonium salt.
- Isolation:
  - The precipitated Pigment Red 52 (disodium salt) is then collected by filtration.
  - Wash the filter cake with water to remove any unreacted starting materials and byproducts.
  - Dry the pigment at an appropriate temperature.

## Laking Process (Conversion to Calcium or Manganese Salt)

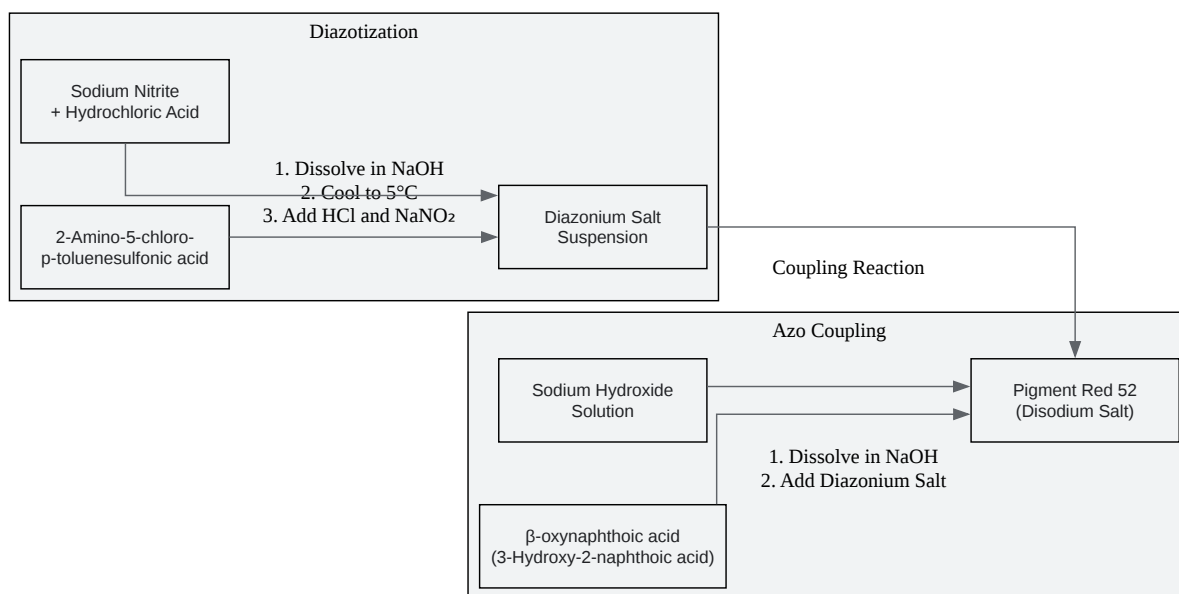
The isolated sodium salt of Pigment Red 52 can be converted to the desired metal salt by reacting it with a soluble salt of the corresponding metal.

General Procedure:

- Re-slurry the sodium salt of Pigment Red 52 in water.
- Add a solution of a soluble calcium salt (e.g., calcium chloride) or manganese salt (e.g., manganese sulfate) to the slurry.
- Stir the mixture to allow for the ion exchange to occur.
- The insoluble calcium (Pigment Red 52:1) or manganese (Pigment Red 52:2) salt will precipitate.
- Collect the laked pigment by filtration, wash thoroughly with water, and dry.

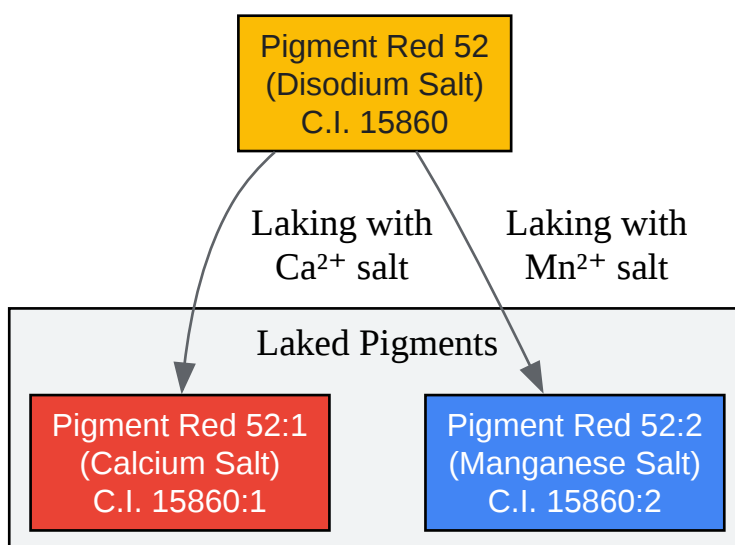
## Mandatory Visualizations

The following diagrams illustrate the synthesis workflow and the relationship between the different forms of Pigment Red 52.



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Caption: Synthesis workflow for Pigment Red 52.



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Caption: Relationship between Pigment Red 52 and its laked forms.

## Applications

The primary application of Pigment Red 52 is as an intermediate for its calcium and manganese salts. These laked pigments are widely used in the following areas:

- **Printing Inks:** Pigment Red 52:1 is recommended for solvent-based inks, including PA, PP, and NC inks.[3] It is valued for its high transparency, gloss, and low viscosity.
- **Paints and Coatings:** Both Pigment Red 52:1 and 52:2 are suitable for industrial and decorative solvent-based paints.[3][4]
- **Plastics:** While less common, certain grades of these pigments can be used in the coloration of plastics.

## Conclusion

Pigment Red 52 is a foundational monoazo pigment that, through the process of laking, gives rise to the commercially important Pigment Red 52:1 and Pigment Red 52:2. These pigments offer a desirable combination of vibrant color, good resistance properties, and versatility in application, particularly in the ink and paint industries. The synthesis, based on well-established

diazotization and coupling chemistry, allows for consistent and large-scale production. Further research into modifying the laking process or the crystalline structure of these pigments could lead to enhanced properties and new applications.

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